

Essential Safety and Logistics for Handling Pimecrolimus Hydrate

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Compound of Interest

Compound Name: Pimecrolimus hydrate

Cat. No.: B12652346

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Pimecrolimus hydrate**, a substance classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE)

When handling **Pimecrolimus hydrate**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Specification
Eye Protection	Safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1][2][3]
Hand Protection	Protective gloves. Gloves must be inspected prior to use.[1][2][3][4]
Skin and Body	Impervious clothing.[1][2][3]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[5]

Note: No occupational exposure limit values have been established for **Pimecrolimus hydrate**.^{[1][2][4]}

Operational Plan: Handling and Storage

Engineering Controls:

- Ensure adequate ventilation in the work area.^{[1][6]} A laboratory fume hood or other form of local exhaust ventilation is recommended.^[2]
- Provide an accessible safety shower and eye wash station.^[1]

Safe Handling Practices:

- Avoid inhalation, and contact with eyes and skin.^[1]
- Prevent the formation of dust and aerosols.^[1]
- Do not eat, drink, or smoke in areas where **Pimecrolimus hydrate** is handled.^{[1][4][5]}
- Wash hands and any exposed skin thoroughly after handling.^{[1][4][5]}

Storage:

- Keep the container tightly sealed in a cool, dry, and well-ventilated area.^{[1][2][5]}
- Recommended storage temperature is between 2 - 8 °C.^[4]
- Protect from light.^[4]

Accidental Release Measures

In the event of a spill, follow these procedures:

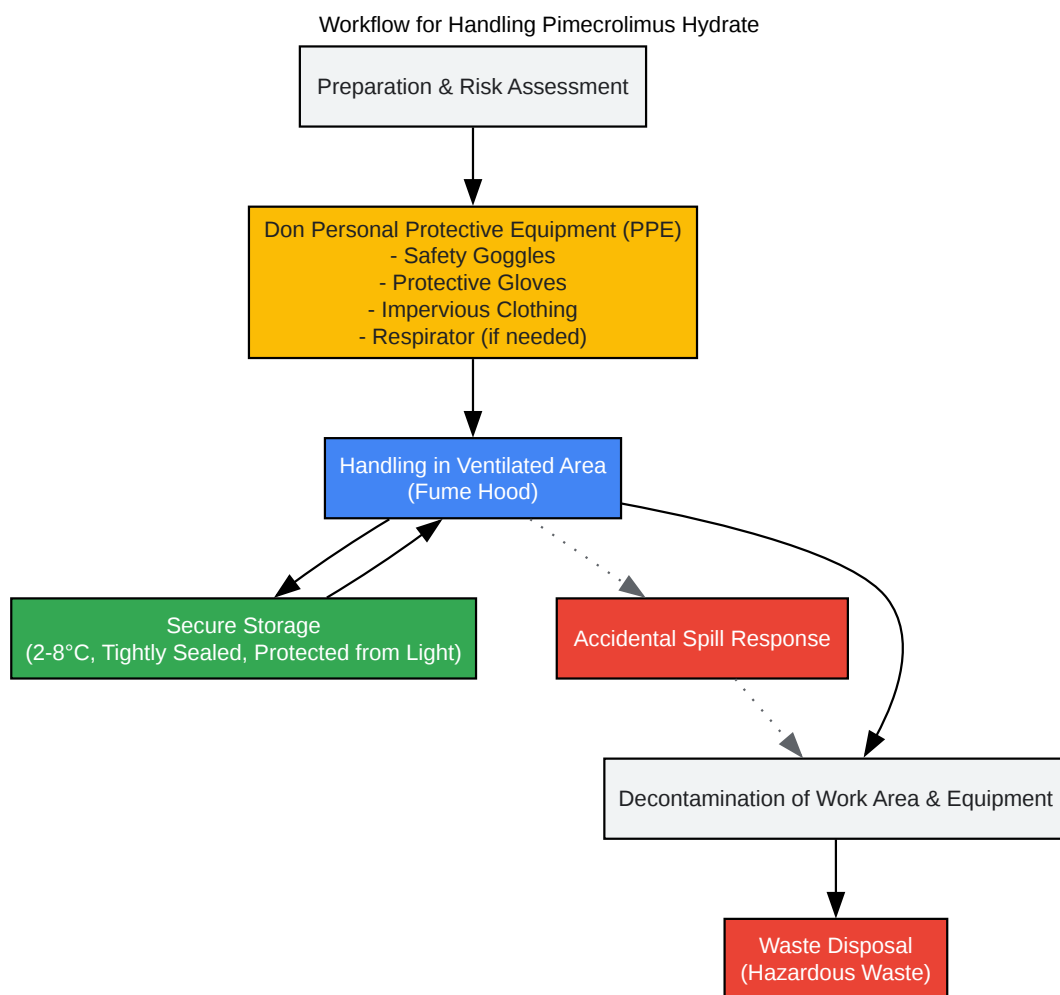
- Personal Precautions: Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation.^[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or water courses.^{[1][3]}

- Containment and Cleaning:
 - For solutions, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[1]
 - For solids, sweep up and shovel into a suitable, closed container for disposal.[4][5]
 - Decontaminate surfaces and equipment by scrubbing with alcohol.[1]
 - Dispose of contaminated material according to approved waste disposal procedures.[1][6]

Disposal Plan

Dispose of **Pimecrolimus hydrate** and any contaminated materials as hazardous waste. All disposal practices must be in accordance with prevailing country, federal, state, and local regulations.[1][5] It is recommended to use a licensed hazardous material disposal company.[2] Do not empty into drains.[5]

Workflow for Handling Pimecrolimus Hydrate



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Caption: A logical workflow for the safe handling of **Pimecrolimus hydrate**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Pimecrolimus Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12652346#personal-protective-equipment-for-handling-pimecrolimus-hydrate]

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